

An In-depth Technical Guide to 4-Bromo-6-methyl-1H-indole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-6-methyl-1H-indole

Cat. No.: B1292435

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This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-Bromo-6-methyl-1H-indole**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

4-Bromo-6-methyl-1H-indole is a halogenated indole derivative. The presence of the bromine atom and the methyl group on the indole scaffold significantly influences its chemical reactivity and biological activity.

Property	Value	Reference
Molecular Formula	C ₉ H ₈ BrN	[1]
Molecular Weight	210.07 g/mol	[1][2][3]
CAS Number	885520-48-9	[1]

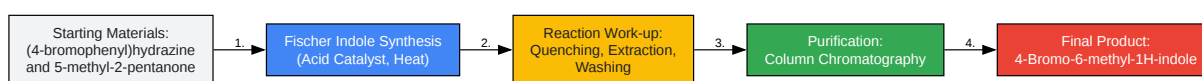
Experimental Protocols

Detailed experimental procedures for the synthesis and handling of **4-Bromo-6-methyl-1H-indole** are crucial for its application in research and development.

Synthesis of **4-Bromo-6-methyl-1H-indole**:

A common synthetic route to **4-Bromo-6-methyl-1H-indole** involves the Fischer indole synthesis. The general workflow for such a synthesis is outlined below.

DOT Script for Synthesis Workflow:



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Caption: General workflow for the synthesis of **4-Bromo-6-methyl-1H-indole**.

Detailed Methodology:

- **Reaction Setup:** (4-bromophenyl)hydrazine hydrochloride and 5-methyl-2-pentanone are combined in a suitable solvent, such as ethanol or acetic acid.
- **Acid Catalysis:** A strong acid, like sulfuric acid or polyphosphoric acid, is added to catalyze the reaction.
- **Heating:** The reaction mixture is heated to reflux for several hours to facilitate the cyclization and formation of the indole ring.
- **Work-up:** Upon completion, the reaction is cooled and neutralized. The product is then extracted into an organic solvent (e.g., ethyl acetate), washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield pure **4-Bromo-6-methyl-1H-indole**.

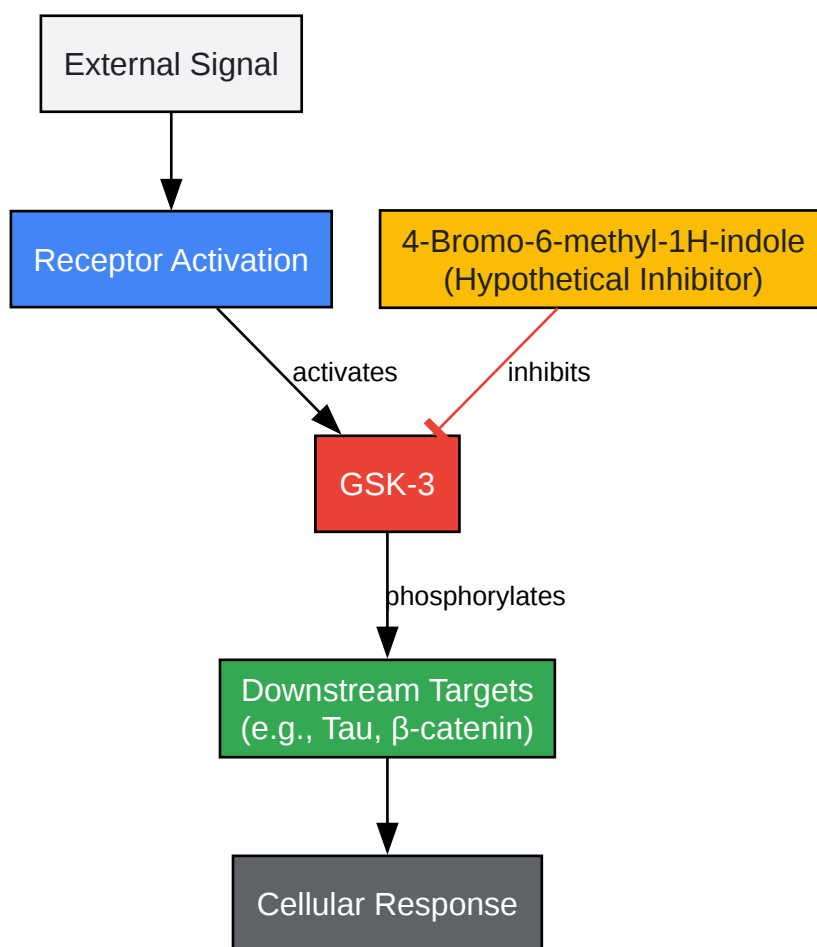
Handling and Storage:

4-Bromo-6-methyl-1H-indole should be stored in a cool, dry, and dark place under an inert atmosphere to prevent degradation.[1] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

Potential Signaling Pathway Involvement

While specific signaling pathways involving **4-Bromo-6-methyl-1H-indole** are not extensively documented, its structural similarity to other bromoindoles suggests potential interactions with pathways regulated by kinases, such as Glycogen Synthase Kinase 3 (GSK-3). 4-Bromoindole, a related compound, has been studied for its potential as a GSK-3 inhibitor.[4]

DOT Script for a Hypothetical Signaling Pathway:



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Caption: Hypothetical inhibition of the GSK-3 signaling pathway.

This guide serves as a foundational resource for the study and application of **4-Bromo-6-methyl-1H-indole**. Further research is necessary to fully elucidate its biological activities and potential therapeutic uses.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-6-methyl-1H-indole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292435#4-bromo-6-methyl-1h-indole-molecular-weight-and-formula]

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